

Personal protective equipment for handling 3-Amino-4-fluorophenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-4-fluorophenylboronic acid

Cat. No.: B1291412

[Get Quote](#)

Essential Safety and Handling Guide for 3-Amino-4-fluorophenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Amino-4-fluorophenylboronic acid** (CAS: 873566-75-7). Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety Precautions

When handling **3-Amino-4-fluorophenylboronic acid**, which is a combustible solid, it is crucial to mitigate risks of irritation and acute toxicity.^[1] This compound is harmful if swallowed, and can cause skin and serious eye irritation, as well as potential respiratory irritation.^{[2][3]}

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^{[4][5]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[6][7]}

Hygiene Measures:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[4\]](#)[\[8\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)[\[4\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[5\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields are mandatory. A full-face shield is recommended when there is a risk of splashing.[8][9]	To protect eyes from contact, which can cause serious irritation.[3][9]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected prior to use.[6][8]	To prevent skin contact and potential irritation.[2][6]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[6][9]	To protect skin from accidental splashes or spills.[6]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[6][9]	To prevent respiratory tract irritation.[2][10]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.[6]
 - Verify that an eyewash station and safety shower are accessible.[6]

- Have all necessary equipment and reagents ready.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **3-Amino-4-fluorophenylboronic acid** tightly closed when not in use.[\[6\]](#)[\[8\]](#)
 - Avoid generating dust when transferring the solid.[\[6\]](#)[\[8\]](#) Use appropriate tools, such as a spatula, for transfers.[\[6\]](#)
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[6\]](#)
 - Properly remove and dispose of contaminated PPE.

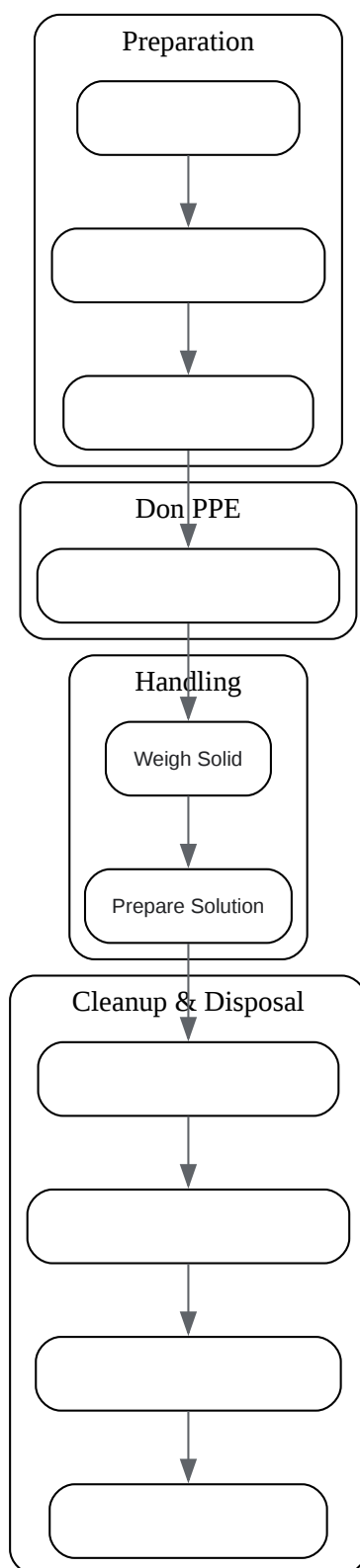
Disposal Plan

All waste generated from the use of **3-Amino-4-fluorophenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[\[9\]](#)

- Waste Collection: Collect all chemical waste in a designated, properly labeled, and sealed container for hazardous waste.
- Contaminated Materials: Dispose of contaminated gloves, weigh boats, and other disposable materials in a designated hazardous waste container.[\[4\]](#)

- Regulatory Compliance: Disposal of chemical waste must be in accordance with all applicable local, state, and federal regulations.[8] Do not let the chemical enter drains.[8]

Visual Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for handling **3-Amino-4-fluorophenylboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Amino-4-fluorophenylboronic acid AldrichCPR 873566-75-7 [sigmaaldrich.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. 3-Amino-4-fluorophenylboronic acid, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. 3-Amino-4-fluorophenylboronic acid | CAS#:873566-75-7 | Chemsrce [chemsrc.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. benchchem.com [benchchem.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Amino-4-fluorophenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1291412#personal-protective-equipment-for-handling-3-amino-4-fluorophenylboronic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com